

proper storage and handling of 5-Methyl-1-heptanol in the lab

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Compound of Interest

Compound Name: 5-Methyl-1-heptanol

Cat. No.: B1605605

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Technical Support Center: 5-Methyl-1-heptanol

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the proper storage and handling of **5-Methyl-1-heptanol** in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is **5-Methyl-1-heptanol** and what are its primary uses in the lab?

5-Methyl-1-heptanol is a branched-chain primary alcohol. In the laboratory, it serves as a valuable intermediate in various organic synthesis pathways. Its primary alcohol functional group allows for transformations into other molecules, such as aldehydes, carboxylic acids, and esters. It is also used in the study of structure-activity relationships by comparing its properties to its linear isomer, 1-heptanol.

Q2: What are the main safety hazards associated with **5-Methyl-1-heptanol**?

5-Methyl-1-heptanol is a combustible liquid and can be irritating to the eyes, skin, and respiratory system.^[1] It may also be harmful if swallowed or absorbed through the skin. It is crucial to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area, preferably a fume hood.

Q3: How should I properly store **5-Methyl-1-heptanol** in the laboratory?

Store **5-Methyl-1-heptanol** in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other ignition sources. It should be stored separately from incompatible materials such as strong oxidizing agents and strong acids.

Q4: What are the signs of degradation of **5-Methyl-1-heptanol**?

Degradation of **5-Methyl-1-heptanol** may be indicated by a change in color, the appearance of a precipitate, or a significant change in its physical properties. Aliphatic alcohols are generally stable under normal conditions, but prolonged exposure to high temperatures or strong oxidizing agents can lead to decomposition.

Q5: How should I dispose of waste **5-Methyl-1-heptanol**?

Waste **5-Methyl-1-heptanol** should be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations. It should not be poured down the drain. Collect waste in a properly labeled, sealed container for pickup by a licensed hazardous waste disposal company.

Troubleshooting Guides

Experimental Inconsistencies

Issue: Unexpectedly low yield or formation of byproducts in a reaction involving **5-Methyl-1-heptanol**.

- Possible Cause 1: Purity of **5-Methyl-1-heptanol**. The commercially available chemical may contain impurities that interfere with the reaction.
 - Troubleshooting Step: Purify the **5-Methyl-1-heptanol** by distillation before use. See the detailed protocol for Purification of **5-Methyl-1-heptanol** by Distillation.
- Possible Cause 2: Incomplete reaction. The reaction may not have gone to completion.
 - Troubleshooting Step: Monitor the reaction progress using an appropriate technique like Thin Layer Chromatography (TLC) or Gas Chromatography (GC). Extend the reaction time if necessary. For equilibrium reactions like Fischer esterification, consider using a Dean-Stark apparatus to remove water and drive the reaction to completion.

- Possible Cause 3: Side reactions. The reaction conditions may be promoting unwanted side reactions.
 - Troubleshooting Step: Review the reaction mechanism and conditions. Adjust the temperature, catalyst, or reaction time to minimize side product formation. For example, in oxidation reactions, over-oxidation to a carboxylic acid can occur. Choosing a milder oxidizing agent or carefully controlling the stoichiometry can prevent this.

Issue: Inconsistent results in analytical measurements (e.g., GC-MS).

- Possible Cause 1: Improper sample preparation. The concentration of the analyte may be too high or too low, or the sample may not be suitable for direct injection.
 - Troubleshooting Step: Prepare samples at a concentration of approximately 10 µg/mL in a volatile organic solvent.^[2] For polar alcohols like **5-Methyl-1-heptanol**, derivatization to a less polar silyl ether can improve peak shape and sensitivity.
- Possible Cause 2: Contaminated instrument. The GC inlet or column may be contaminated.
 - Troubleshooting Step: Run a solvent blank to check for contamination. If necessary, bake out the column according to the manufacturer's instructions or trim the front end of the column.

Data Presentation

Table 1: Physical and Chemical Properties of **5-Methyl-1-heptanol**

Property	Value	Reference
Molecular Formula	C ₈ H ₁₈ O	[3] [4] [5]
Molecular Weight	130.23 g/mol	[3] [4]
CAS Number	7212-53-5	[4] [5]
Appearance	Colorless liquid	[1]
Boiling Point	179.2 °C @ 760 mmHg (est.)	[6]
Flash Point	71.1 °C (160.0 °F) TCC (est.)	[6]
Density	0.815 g/cm ³	[7]
Vapor Pressure	0.3 mmHg @ 25 °C (est.)	[6]
Water Solubility	1379 mg/L @ 25 °C (est.)	[6]

Table 2: Solubility of **5-Methyl-1-heptanol** in Common Laboratory Solvents

Solvent	Miscibility	Rationale
Water	Slightly soluble	The polar hydroxyl group allows for some hydrogen bonding with water, but the long non-polar carbon chain limits miscibility.[8]
Methanol	Miscible	As a polar protic solvent, methanol is miscible with other alcohols.
Ethanol	Miscible	As a polar protic solvent, ethanol is miscible with other alcohols.
Acetone	Miscible	The polarity of acetone allows it to dissolve other polar molecules like alcohols.
Diethyl Ether	Miscible	Diethyl ether is a good solvent for a wide range of organic compounds, including alcohols.
Dichloromethane	Miscible	Dichloromethane is a versatile solvent that can dissolve many organic compounds.
Hexane	Soluble	While hexane is non-polar, the non-polar carbon chain of 5-methyl-1-heptanol allows for solubility.
Toluene	Soluble	Toluene is a non-polar aromatic solvent that can dissolve other organic compounds with significant non-polar character.

Experimental Protocols

Purification of 5-Methyl-1-heptanol by Distillation

This protocol describes the purification of commercially available **5-Methyl-1-heptanol** to remove non-volatile impurities and other contaminants with significantly different boiling points.

Methodology:

- **Setup:** Assemble a simple distillation apparatus in a fume hood. Use a round-bottom flask of an appropriate size (the liquid should not fill more than two-thirds of the flask). Add a few boiling chips or a magnetic stir bar to the flask.
- **Charging the Flask:** Add the **5-Methyl-1-heptanol** to be purified to the round-bottom flask.
- **Heating:** Gently heat the flask using a heating mantle. The heating rate should be controlled to ensure a slow and steady distillation rate of about 1-2 drops per second.
- **Fraction Collection:**
 - Discard the first small fraction of distillate (the forerun), as it may contain more volatile impurities.
 - Collect the main fraction distilling at a constant temperature close to the boiling point of **5-Methyl-1-heptanol** (approximately 179 °C at atmospheric pressure).
 - Stop the distillation when the temperature begins to drop or when only a small amount of residue remains in the flask.
- **Storage:** Store the purified **5-Methyl-1-heptanol** in a clean, dry, and properly labeled container.

Fischer Esterification: Synthesis of 5-Methylheptyl Acetate

This protocol outlines the synthesis of 5-methylheptyl acetate from **5-Methyl-1-heptanol** and acetic acid, a classic example of a Fischer esterification reaction.

Methodology:

- **Reagent Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine **5-Methyl-1-heptanol** (1.0 equivalent), glacial acetic acid (2.0 equivalents), and a catalytic amount of concentrated sulfuric acid (approximately 5 drops).
- **Reaction:** Heat the mixture to reflux using a heating mantle. The reaction temperature should be around 110-120 °C.[\[9\]](#)
- **Monitoring:** Monitor the progress of the reaction by TLC. The reaction is typically complete within 60-90 minutes.[\[9\]](#)
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Transfer the mixture to a separatory funnel.
 - Carefully add a saturated solution of sodium bicarbonate to neutralize the excess acid. Swirl gently and vent the funnel frequently to release the pressure from the evolved carbon dioxide.
 - Wash the organic layer with water and then with brine (saturated NaCl solution).
 - Separate the organic layer and dry it over anhydrous sodium sulfate.
- **Purification:**
 - Filter or decant the dried organic layer into a clean round-bottom flask.
 - Purify the crude ester by simple distillation, collecting the fraction that boils at the expected temperature for 5-methylheptyl acetate.

Oxidation of 5-Methyl-1-heptanol to 5-Methylheptanal

This protocol describes the selective oxidation of the primary alcohol **5-Methyl-1-heptanol** to the corresponding aldehyde, 5-methylheptanal, using a TEMPO-catalyzed oxidation.

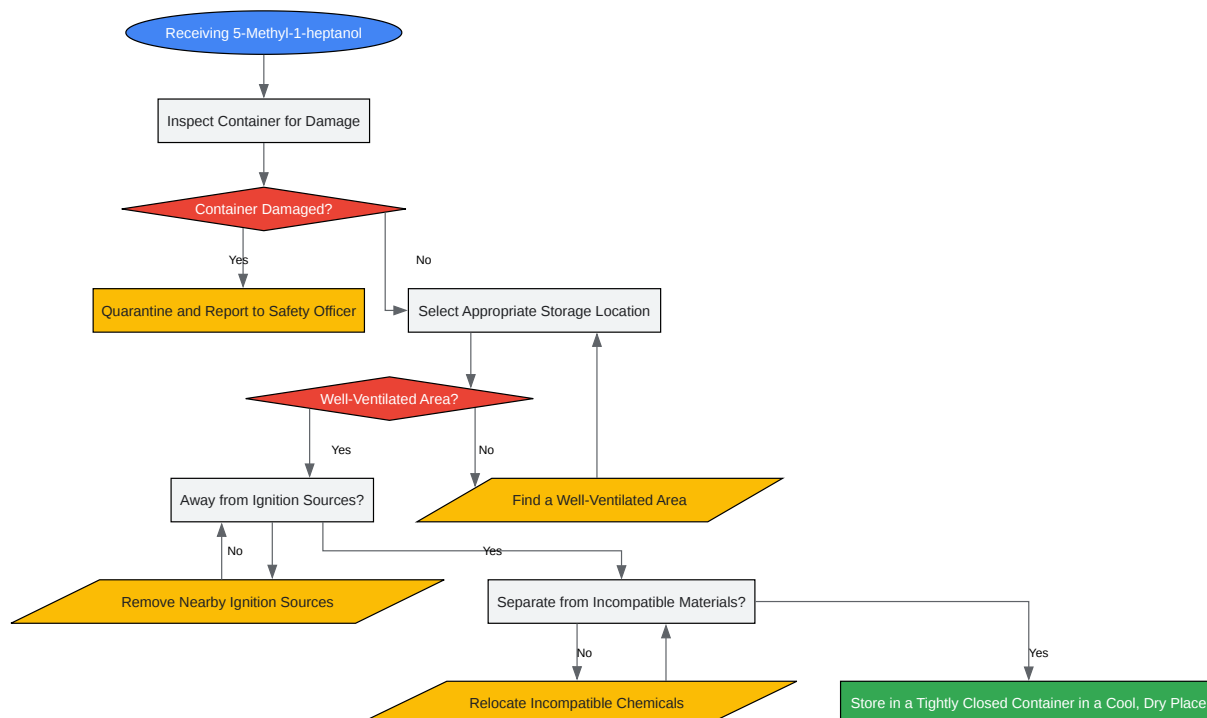
Methodology:

- **Reagent Setup:** In a round-bottom flask, dissolve **5-Methyl-1-heptanol** (1.0 equivalent) in dichloromethane (DCM). Add TEMPO (0.01 equivalents) and a solution of potassium bromide (KBr) in water.
- **Reaction Initiation:** Cool the mixture in an ice bath. Slowly add an aqueous solution of sodium hypochlorite (bleach) while stirring vigorously.
- **Monitoring:** Monitor the reaction by TLC until the starting alcohol is consumed.
- **Work-up:**
 - Quench the reaction by adding a saturated solution of sodium thiosulfate.
 - Separate the organic layer.
 - Extract the aqueous layer with DCM.
 - Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- **Purification:**
 - Filter the mixture and concentrate the filtrate under reduced pressure.
 - Purify the resulting crude aldehyde by flash column chromatography on silica gel.

Mandatory Visualization



Caption: Troubleshooting workflow for unexpected experimental outcomes.



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Caption: Decision tree for the proper storage of **5-Methyl-1-heptanol**.

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References

- 1. Oxidation of Alcohols to Aldehydes and Ketones: A Guide to Current Common Practice | Semantic Scholar [semanticscholar.org]
- 2. ce.sysu.edu.cn [ce.sysu.edu.cn]
- 3. How To [chem.rochester.edu]
- 4. stonylab.com [stonylab.com]
- 5. youtube.com [youtube.com]
- 6. community.wvu.edu [community.wvu.edu]
- 7. [Thermal stability and functional properties of human hemoglobin in the presence of aliphatic alcohols] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. youtube.com [youtube.com]
- 9. benchchem.com [benchchem.com]
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